

Stability issues of aluminum iodide in air and moisture

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Compound of Interest

Compound Name: Aluminum iodide

Cat. No.: B1582002

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Technical Support Center: Aluminum Iodide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, handling, and troubleshooting of **aluminum iodide** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **aluminum iodide** and why is it so sensitive to air and moisture?

Aluminum iodide (AlI_3) is a chemical compound that exists as a white or yellowish solid.^[1] It is highly sensitive to air and moisture due to its hygroscopic nature, meaning it readily absorbs water from the atmosphere.^{[1][2]} This sensitivity stems from its strong Lewis acidic character, which leads to a vigorous reaction with water.^{[3][4]}

Q2: What happens when **aluminum iodide** is exposed to air or moisture?

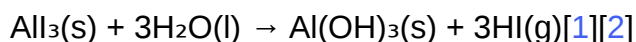
Upon exposure to air, anhydrous **aluminum iodide** will rapidly absorb moisture, leading to hydrolysis.^[3] This reaction is highly exothermic and can be violent, producing smoky fumes of hydrogen iodide (HI) gas, which is corrosive and irritating.^[5] The solid **aluminum iodide** is converted into aluminum hydroxide ($\text{Al}(\text{OH})_3$) and hydroiodic acid (HI).^{[1][2]}

Q3: How can I tell if my **aluminum iodide** has decomposed?

Decomposition of **aluminum iodide** is often visibly apparent. The pristine compound is a white to yellowish solid.[1] Upon exposure to moisture, it may become discolored, clumpy, or fumed due to the formation of aluminum hydroxide and the release of hydrogen iodide gas.[5] A pungent, acidic odor of hydrogen iodide is also a strong indicator of decomposition.

Q4: What are the primary decomposition products of **aluminum iodide** in the presence of moisture?

The reaction of **aluminum iodide** with water yields aluminum hydroxide and hydroiodic acid, as shown in the following reaction:



Troubleshooting Guides

Issue 1: Inconsistent or low yields in reactions using aluminum iodide.

Possible Cause 1: Decomposed Reagent Your **aluminum iodide** may have been compromised by exposure to air and moisture, reducing its activity.

Troubleshooting Steps:

- **Visual Inspection:** Check the appearance of your **aluminum iodide**. It should be a free-flowing, white to yellowish powder or chunks.[6] Clumping, discoloration, or the presence of a strong acidic smell suggests decomposition.
- **Use a Fresh Batch:** If decomposition is suspected, use a fresh, unopened container of anhydrous **aluminum iodide**.
- **Proper Handling:** Ensure all handling of **aluminum iodide** is performed under an inert atmosphere, such as in a glovebox, to prevent exposure to moisture.[3][7]

Possible Cause 2: Inadequate Reaction Conditions The reaction may not be optimized for the specific substrate or transformation.

Troubleshooting Steps:

- **Solvent Purity:** Ensure the solvent used is anhydrous and free of dissolved oxygen. Traces of water in the solvent can deactivate the **aluminum iodide**.
- **Inert Atmosphere:** Conduct the reaction under a dry, inert atmosphere (e.g., nitrogen or argon).^[3]
- **Temperature Control:** Some reactions may require specific temperature control. Monitor and adjust the reaction temperature as needed.

Issue 2: Vigorous, uncontrollable reaction upon addition of aluminum iodide.

Possible Cause: Rapid Hydrolysis This is a clear sign of the **aluminum iodide** reacting violently with moisture present in the reaction setup or on the surface of the glassware.^{[5][8]}

Troubleshooting Steps:

- **Thoroughly Dry Glassware:** Ensure all glassware is rigorously dried in an oven and cooled under a stream of dry inert gas or in a desiccator before use.^[9]
- **Anhydrous Solvents and Reagents:** Use high-purity, anhydrous solvents and ensure all other reagents are free from water.
- **Controlled Addition:** Add the **aluminum iodide** portion-wise to the reaction mixture, allowing the reaction to be controlled. For larger-scale reactions, consider cooling the reaction vessel in an ice bath.^[5]

Data Presentation

Table 1: Physical and Chemical Properties of **Aluminum Iodide**

| Property | Value | Reference |
|------------------|--|-------------|
| Chemical Formula | AlI_3 | [4] |
| Molar Mass | 407.69 g/mol (anhydrous) | [4] |
| Appearance | White to yellowish solid | [1] |
| Melting Point | 191 °C (decomposes) | [6][10][11] |
| Boiling Point | 360 °C (sublimes) | [6][10][11] |
| Density | 3.98 g/cm ³ (anhydrous) | [4] |
| Solubility | Soluble in water (with reaction), alcohol, ether, carbon disulfide | [8][11] |

Table 2: Stability and Handling of **Aluminum Iodide**

| Parameter | Description | Recommendations | Reference |
|----------------------|---|--|-----------|
| Air Sensitivity | Highly sensitive; rapidly absorbs moisture from the air. | Handle exclusively under an inert atmosphere (glovebox or Schlenk line). | [3][7] |
| Moisture Sensitivity | Reacts violently with water in an exothermic reaction. | Use anhydrous solvents and reagents; ensure all glassware is dry. | [5][8] |
| Light Sensitivity | Can be sensitive to light. | Store in a dark, cool, and dry place. | [8] |
| Storage | Must be stored in a tightly sealed container under an inert atmosphere. | Use of Schlenk flasks or similar airtight containers is recommended. | [3] |

Experimental Protocols

Protocol 1: General Procedure for Handling Anhydrous Aluminum Iodide in a Glovebox

- Preparation: Ensure the glovebox has a dry, inert atmosphere (e.g., <1 ppm H₂O and O₂).
[12] All glassware, spatulas, and other equipment should be brought into the glovebox antechamber and purged according to standard procedure.[13][14] Porous materials like weighing paper should be thoroughly dried in a vacuum oven before introduction.[14]
- Weighing: Tare a clean, dry vial on a balance inside the glovebox. Carefully transfer the desired amount of **aluminum iodide** from the stock container to the vial using a clean, dry spatula.
- Sealing: Immediately and securely cap the stock container and the vial containing the weighed **aluminum iodide**.
- Dissolution: If the experiment requires a solution, add the weighed **aluminum iodide** to a flask containing the anhydrous solvent inside the glovebox. Stir until dissolved.
- Cleanup: Clean any spills immediately with a dry cloth or paper towel. All waste should be collected in a designated, sealed container within the glovebox.

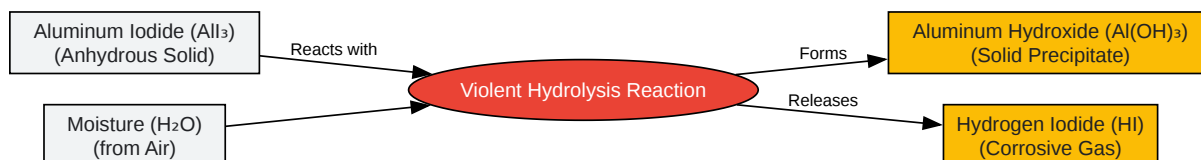
Protocol 2: Ether Cleavage using in situ Generated Aluminum Iodide

This protocol describes the cleavage of an aryl methyl ether as an example.

- Setup: Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a nitrogen inlet.
- Reagents: To the flask, add aluminum powder (1.2 equivalents) and iodine (1.5 equivalents) under a positive pressure of nitrogen.
- Solvent: Add anhydrous acetonitrile via syringe.

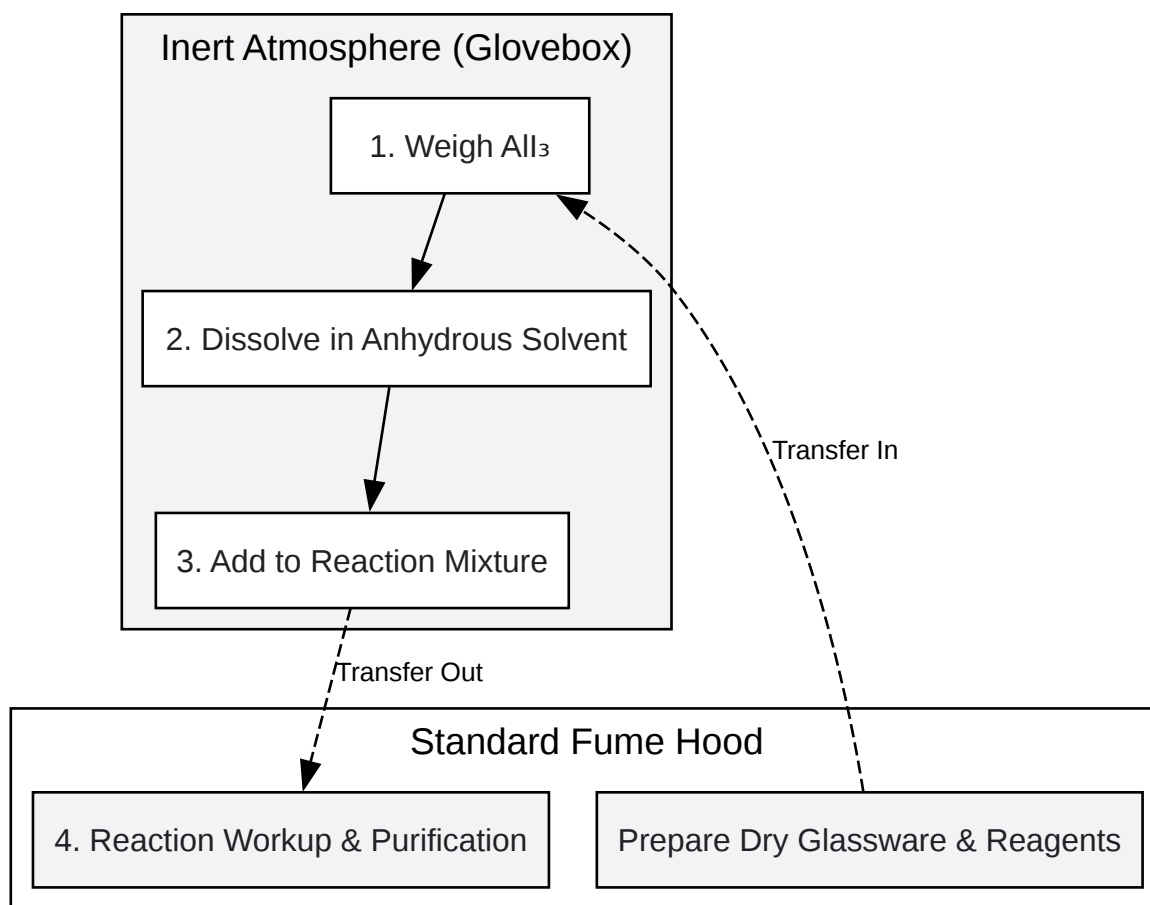
- Reaction: Stir the mixture at room temperature. The reaction is initiated by the formation of **aluminum iodide**, which is often indicated by a color change.
- Substrate Addition: Once the formation of **aluminum iodide** is evident, add the aryl methyl ether (1 equivalent) to the reaction mixture.
- Heating: Heat the reaction mixture to reflux and monitor the progress by TLC or GC-MS.
- Workup: After the reaction is complete, cool the mixture to room temperature and carefully quench by the slow addition of water. Extract the product with an appropriate organic solvent. Wash the organic layer with sodium thiosulfate solution to remove any remaining iodine, followed by brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography.

Visualizations



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Caption: Hydrolysis of **aluminum iodide** upon exposure to moisture.



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Caption: Workflow for handling **aluminum iodide** in an inert atmosphere.

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